

# Personal protective equipment for handling 2-tert-Butylanthracene

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## Compound of Interest

Compound Name: 2-tert-Butylanthracene

Cat. No.: B094940

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## Essential Safety & Handling Guide for 2-tert-Butylanthracene

This guide provides critical safety and logistical information for the handling and disposal of **2-tert-Butylanthracene**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety.

Chemical Profile:

Property	Value
Chemical Name	2-tert-Butylanthracene
CAS Number	18801-00-8
Physical State	Powder Solid <a href="#">[1]</a>
Appearance	Light yellow <a href="#">[1]</a>
Odor	Odorless <a href="#">[1]</a>
Melting Point	145 - 149 °C / 293 - 300.2 °F <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

When handling **2-tert-Butylanthracene**, the use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin Protection	Gloves and Clothing	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[1]</a>
Respiratory Protection	Respirator	No protective equipment is needed under normal use conditions. If needed, use a particle filter. <a href="#">[1]</a>

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the chemical's stability and prevent accidental exposure.

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing vapors or mists.[\[1\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[1\]](#)
- Wash thoroughly after handling.[\[1\]](#)
- Remove and wash contaminated clothing and gloves before re-use.[\[1\]](#)

**Storage:**

- Keep in a dry, cool, and well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Store away from oxidizing agents.[[1](#)]

## Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed.

**Accidental Release:**

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- For spills, soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[[1](#)]
- For solid spills, sweep up and shovel into suitable containers for disposal.[[1](#)]
- Keep in suitable, closed containers for disposal.[[1](#)]

**Disposal:**

- Dispose of this material and its container as hazardous waste.
- Do not empty into drains.[[1](#)]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[[1](#)]

## Emergency First Aid Procedures

**Eye Contact:**

- Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[[1](#)]

**Skin Contact:**

- Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[\[1\]](#)

**Inhalation:**

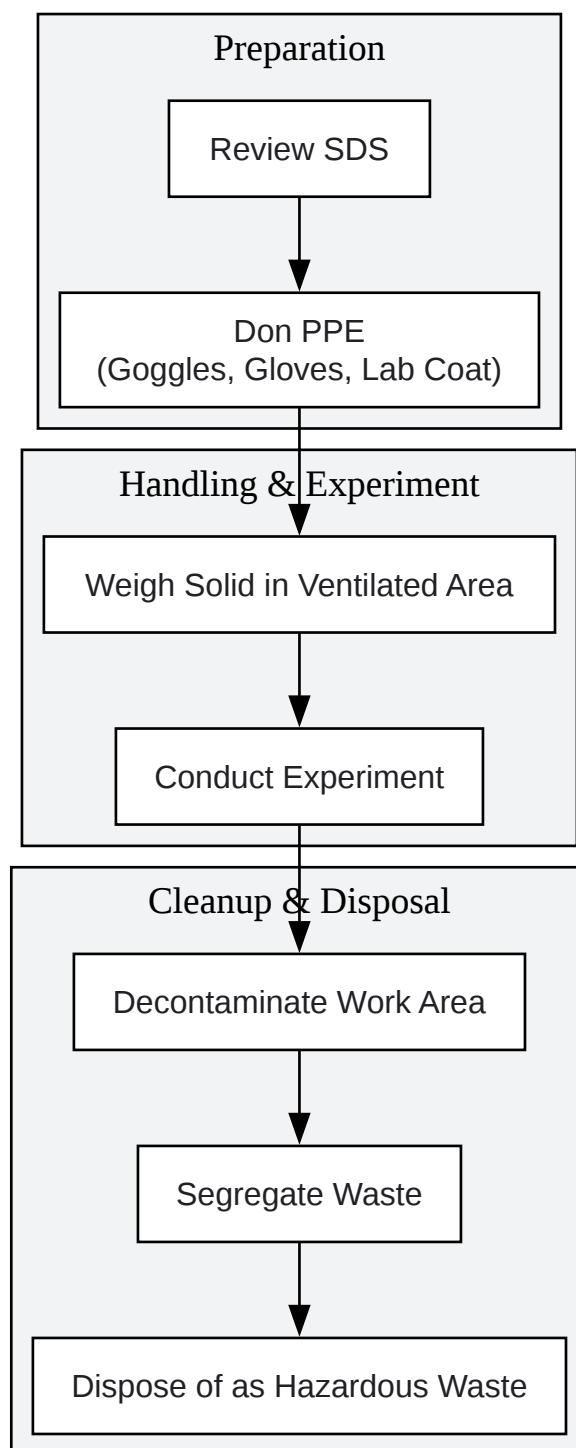
- Remove from exposure, lie down, and move to fresh air.[\[1\]](#)

**Ingestion:**

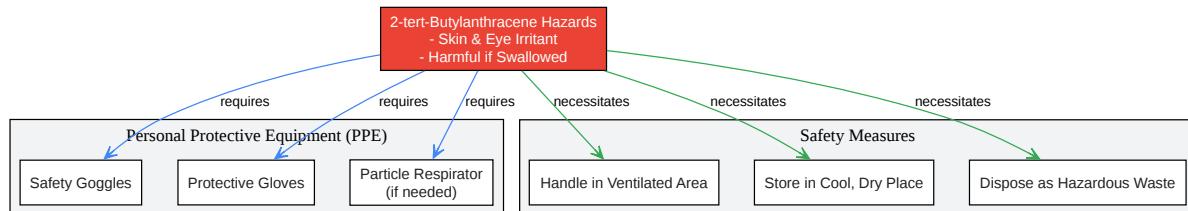
- If possible, drink milk afterward.[\[1\]](#) Seek immediate medical attention.

## Visual Workflow and Safety Relationships

The following diagrams illustrate the procedural workflow for handling **2-tert-Butylanthracene** and the logical relationship between the chemical's hazards and the required safety measures.

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Caption: Experimental workflow for handling **2-tert-Butylanthracene**.



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Caption: Relationship between hazards and safety measures.

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## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
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